

A Technical Guide to 4-Isopropylaniline-d4 for Drug Development Professionals

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Compound of Interest		
Compound Name:	4-Isopropylaniline-d4	
Cat. No.:	B1149042	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **4-Isopropylaniline-d4**, a deuterated analog of 4-Isopropylaniline. This document is intended for researchers and scientists in the field of drug development and bioanalysis. It covers the commercial availability, pricing, and technical applications of this stable isotope-labeled compound, with a focus on its use as an internal standard in quantitative mass spectrometry.

Introduction to 4-Isopropylaniline-d4

4-Isopropylaniline-d4 is a stable isotope-labeled version of 4-isopropylaniline, where four hydrogen atoms on the phenyl ring have been replaced with deuterium. This isotopic substitution results in a molecule with a higher mass, which is readily distinguishable by a mass spectrometer, while maintaining nearly identical physicochemical properties to its non-labeled counterpart. These characteristics make it an ideal internal standard for liquid chromatographymass spectrometry (LC-MS) assays, a cornerstone technique in drug metabolism and pharmacokinetic (DMPK) studies. The use of a stable isotope-labeled internal standard (SIL-IS) is considered the gold standard in bioanalysis as it effectively compensates for variability in sample preparation, matrix effects, and instrument response, leading to highly accurate and precise quantification of the target analyte.

Commercial Suppliers and Pricing



The availability of **4-Isopropylaniline-d4** can be limited, with specialized chemical suppliers being the primary source. The pricing is often subject to the quantity, isotopic purity, and the complexity of the synthesis. Below is a summary of a known commercial supplier. Researchers are advised to request quotes directly from suppliers for the most current pricing and availability.

Supplier	Catalog Number	Purity	Isotopic Enrichment	Available Quantities	Price
MedChemEx press	HY-Y0077S	>98% (as per data sheet)	Not specified	Custom	Upon Request

Note: The information in this table is based on publicly available data and is subject to change. It is recommended to contact the supplier directly for the most accurate and up-to-date information.

Experimental Protocols

The following section details a generalized experimental protocol for the use of **4-Isopropylaniline-d4** as an internal standard in a typical LC-MS/MS bioanalytical workflow for the quantification of a target analyte (e.g., a drug candidate with a similar structure) in a biological matrix like human plasma.

Materials and Reagents

- Analyte: The non-labeled compound of interest (e.g., a 4-isopropylaniline analog).
- Internal Standard (IS): 4-Isopropylaniline-d4.
- Biological Matrix: Human plasma (or other relevant biological fluid).
- Solvents: LC-MS grade methanol, acetonitrile, water, and formic acid.
- Protein Precipitation Agent: Trichloroacetic acid (TCA) or acetonitrile.
- Solid-Phase Extraction (SPE) Cartridges: If required for sample cleanup.



• LC Column: A suitable reversed-phase column (e.g., C18).

Methodologies

- 1. Preparation of Stock and Working Solutions:
- Analyte Stock Solution (1 mg/mL): Accurately weigh and dissolve the analyte in a suitable solvent (e.g., methanol) to a final concentration of 1 mg/mL.
- Internal Standard Stock Solution (1 mg/mL): Accurately weigh and dissolve 4-Isopropylaniline-d4 in the same solvent to a final concentration of 1 mg/mL.
- Calibration Standards: Prepare a series of calibration standards by spiking known concentrations of the analyte stock solution into the biological matrix.
- Internal Standard Working Solution: Dilute the IS stock solution to a fixed concentration (e.g., 100 ng/mL) in the appropriate solvent. This solution will be added to all samples, calibration standards, and quality control samples.
- 2. Sample Preparation (Protein Precipitation):
- To 100 μL of plasma sample (or calibrator/QC), add 20 μL of the internal standard working solution.
- Vortex briefly to mix.
- Add 300 μL of cold acetonitrile (or other suitable precipitating agent).
- Vortex vigorously for 1-2 minutes to precipitate proteins.
- Centrifuge at high speed (e.g., 14,000 rpm) for 10 minutes.
- Carefully transfer the supernatant to a clean tube for LC-MS/MS analysis.
- 3. LC-MS/MS Analysis:
- LC System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.



- Mass Spectrometer: A triple quadrupole mass spectrometer is typically used for quantitative analysis.
- Ionization Source: Electrospray ionization (ESI) in positive or negative mode, depending on the analyte's properties.
- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: 0.1% Formic acid in acetonitrile.
- Gradient Elution: Develop a gradient elution profile to achieve optimal separation of the analyte and internal standard from matrix components.
- MRM Transitions: Optimize the multiple reaction monitoring (MRM) transitions for both the analyte and **4-Isopropylaniline-d4**. This involves selecting the precursor ion and a specific product ion for each compound.

Data Analysis

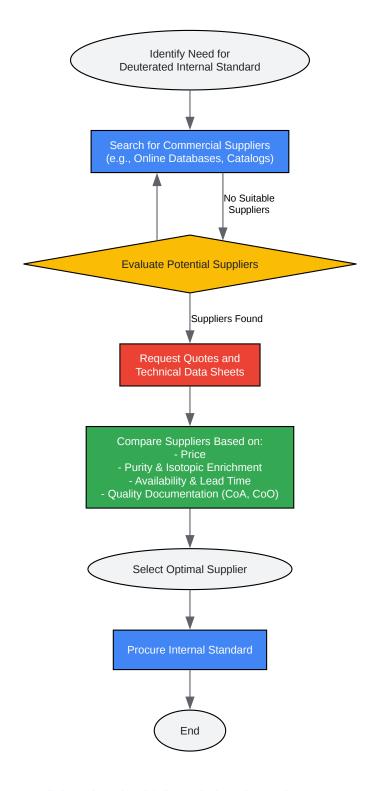
The concentration of the analyte in the samples is determined by calculating the peak area ratio of the analyte to the internal standard. A calibration curve is constructed by plotting the peak area ratios of the calibration standards against their known concentrations. The concentration of the analyte in the unknown samples is then interpolated from this calibration curve.

Visualizations

Logical Workflow for Supplier Selection

The following diagram illustrates a logical workflow for selecting a commercial supplier for a critical reagent like a deuterated internal standard.





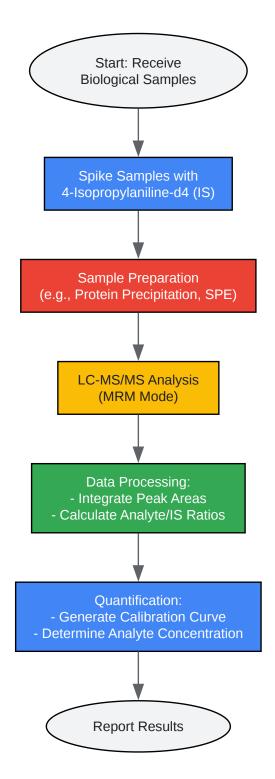
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Caption: A logical workflow for the selection of a commercial supplier for a deuterated internal standard.

Experimental Workflow for Bioanalysis



This diagram outlines the key steps in a typical bioanalytical experiment utilizing a deuterated internal standard.



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Caption: A generalized experimental workflow for quantitative bioanalysis using a deuterated internal standard.

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